

An In-depth Technical Guide to ASN04421891: Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: ASN04421891

Cat. No.: B15611921

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available chemical and physicochemical properties of the synthetic organic compound **ASN04421891**. Currently, there is a notable absence of publicly accessible scientific literature detailing the biological activity, mechanism of action, and specific signaling pathway modulation of this molecule. As such, this document is focused on its fundamental chemical characteristics.

Chemical Structure and Identification

ASN04421891 is a complex synthetic molecule. Its identity is formally established through various chemical nomenclature and notation systems.

Table 1: Chemical Identification of **ASN04421891**

Identifier	Value
IUPAC Name	6-methoxy-3-[[1-(2-methoxyethyl)tetrazol-5-yl]-(2-phenylethyl-(phenylmethyl)amino)methyl]-1H-quinolin-2-one[1]
Canonical SMILES	<chem>COCCn1nnnc1C(c1cc2cc(OC)ccc2[nH]c1=O)N(Cc1ccccc1)CCc1ccccc1</chem> [1]
Isomeric SMILES	<chem>COCCn1nnnc1C(c1cc2cc(OC)ccc2[nH]c1=O)N(Cc1ccccc1)CCc1ccccc1</chem> [1]
InChI	InChI=1S/C30H32N6O3/c1-38-18-17-36-29(32-33-34-36)28(26-20-24-19-25(39-2)13-14-27(24)31-30(26)37)35(21-23-11-7-4-8-12-23)16-15-22-9-5-3-6-10-22/h3-14,19-20,28H,15-18,21H2,1-2H3,(H,31,37)[1]
InChI Key	JKKKHIBCTKIWFJ-UHFFFAOYSA-N[1]

| Synonyms | ASN 04421891, ASN-04421891[1] |

Physicochemical Properties

The physicochemical properties of a compound are critical in drug discovery and development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The following properties for **ASN04421891** have been calculated.

Table 2: Calculated Physicochemical Properties of **ASN04421891**

Property	Value	Source
Molecular Weight	524.63 g/mol	Calculated
Molecular Formula	C30H32N6O3	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	7	[1]
Rotatable Bonds	9	[1]
Topological Polar Surface Area	94.6 Å ²	[1]

| LogP | 4.3 |[1] |

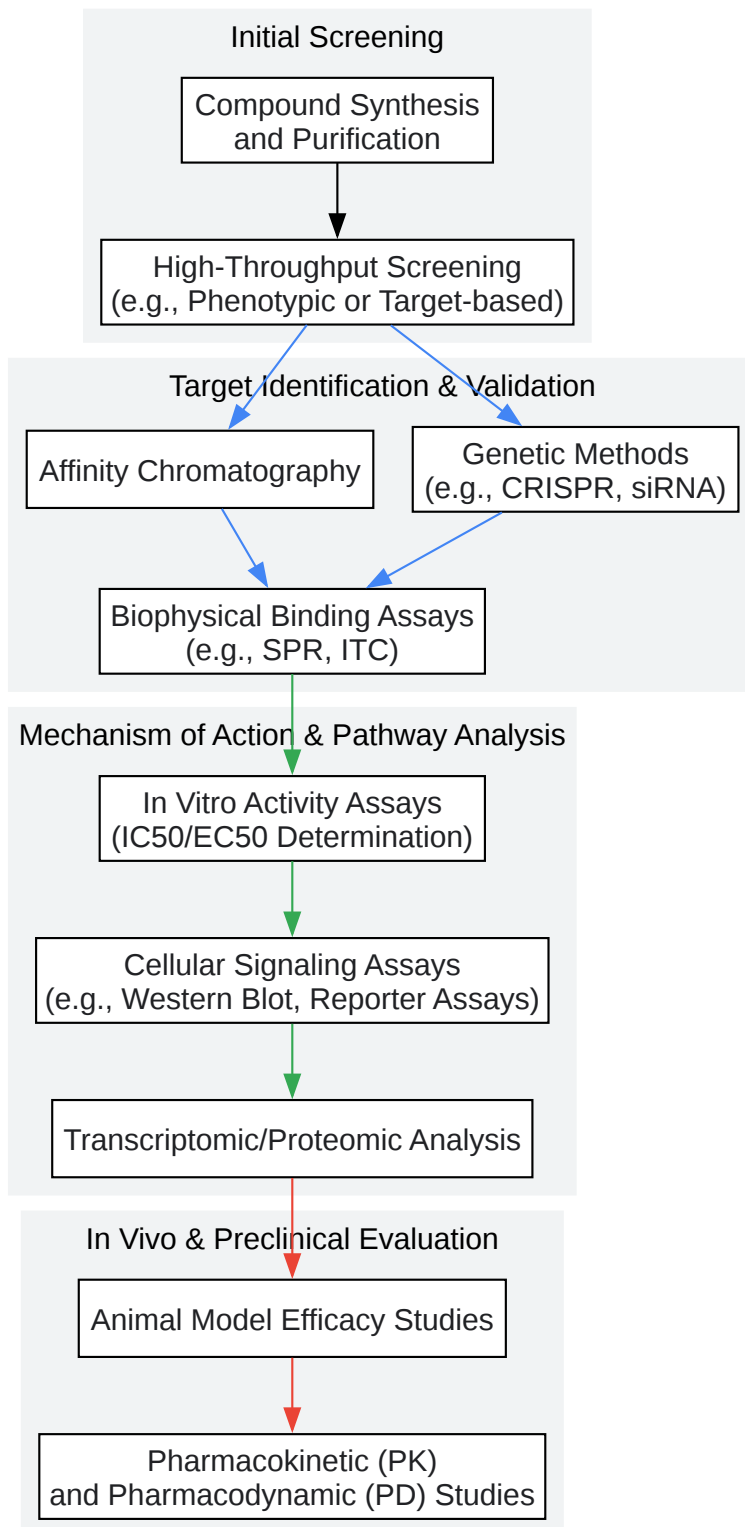
Biological Activity and Experimental Data

As of the latest available information, there are no published studies detailing the biological target, mechanism of action, or pharmacological effects of **ASN04421891**. Consequently, quantitative data from biological assays, detailed experimental protocols, and associated signaling pathways are not available.

Logical Workflow for Future Investigation

Should **ASN04421891** become a subject of biological investigation, a logical workflow for its characterization would be as follows. This workflow is presented as a conceptual guide for researchers.

Conceptual Workflow for ASN04421891 Characterization

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Caption: Conceptual workflow for the biological characterization of a novel compound.

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References

- 1. Antimicrobial activity of the indolicidin-derived novel synthetic peptide In-58 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to ASN04421891: Chemical Structure and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611921#asn04421891-chemical-structure-and-properties]

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